

Spectroscopic and Biological Insights into 1-O-trans-p-Coumaroylglycerol: A Technical Guide

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Compound of Interest

Compound Name: 1-O-trans-p-Coumaroylglycerol

Cat. No.: B8063817

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Abstract

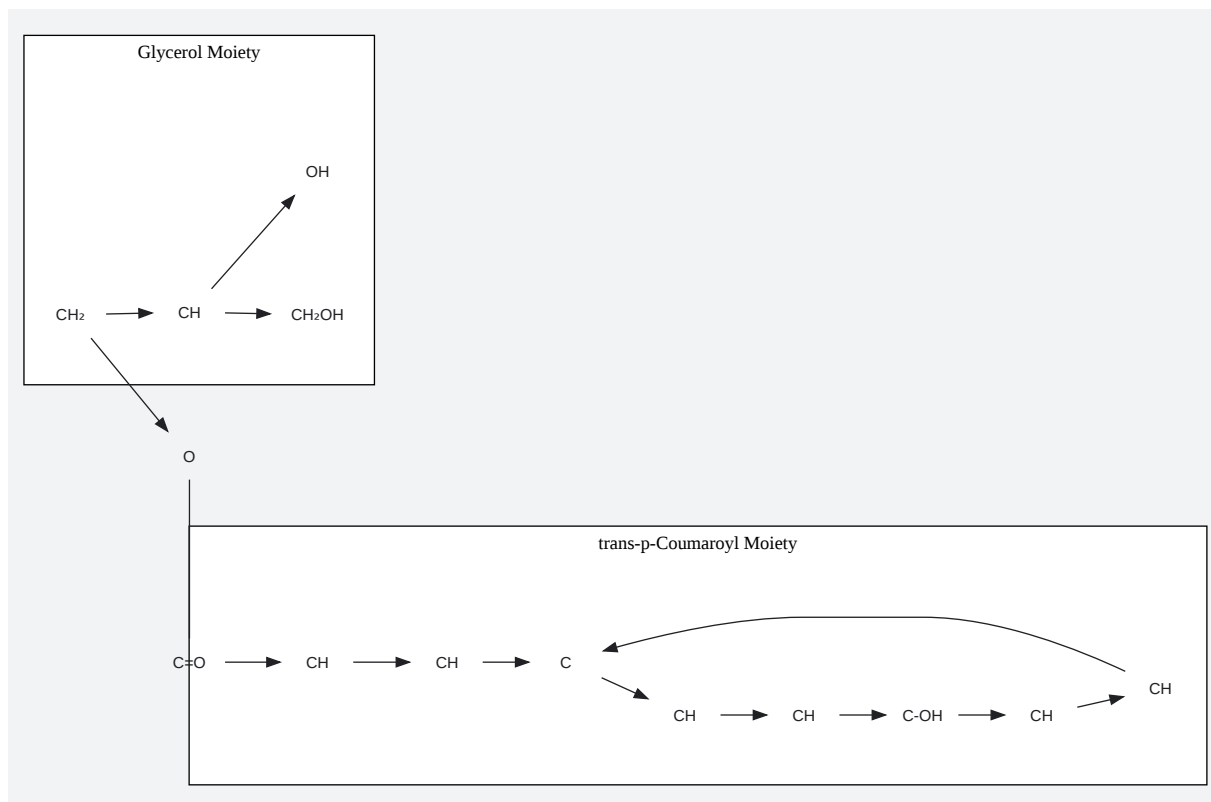
1-O-trans-p-Coumaroylglycerol is a naturally occurring phenylpropanoid ester found in various medicinal plants, including *Imperata cylindrica* and *Smilax scobinicaulis*.^[1] This compound has garnered interest within the scientific community for its potential neuroprotective and antioxidant properties.^{[2][3]} This technical guide provides a comprehensive overview of the available spectroscopic data for **1-O-trans-p-Coumaroylglycerol**, outlines a generalized experimental protocol for its isolation, and discusses its potential neuroprotective signaling pathways based on current understanding of related compounds. Due to the limited availability of direct and complete experimental data in published literature, this guide combines reported information with predicted spectroscopic values and plausible biological mechanisms to serve as a valuable resource for researchers.

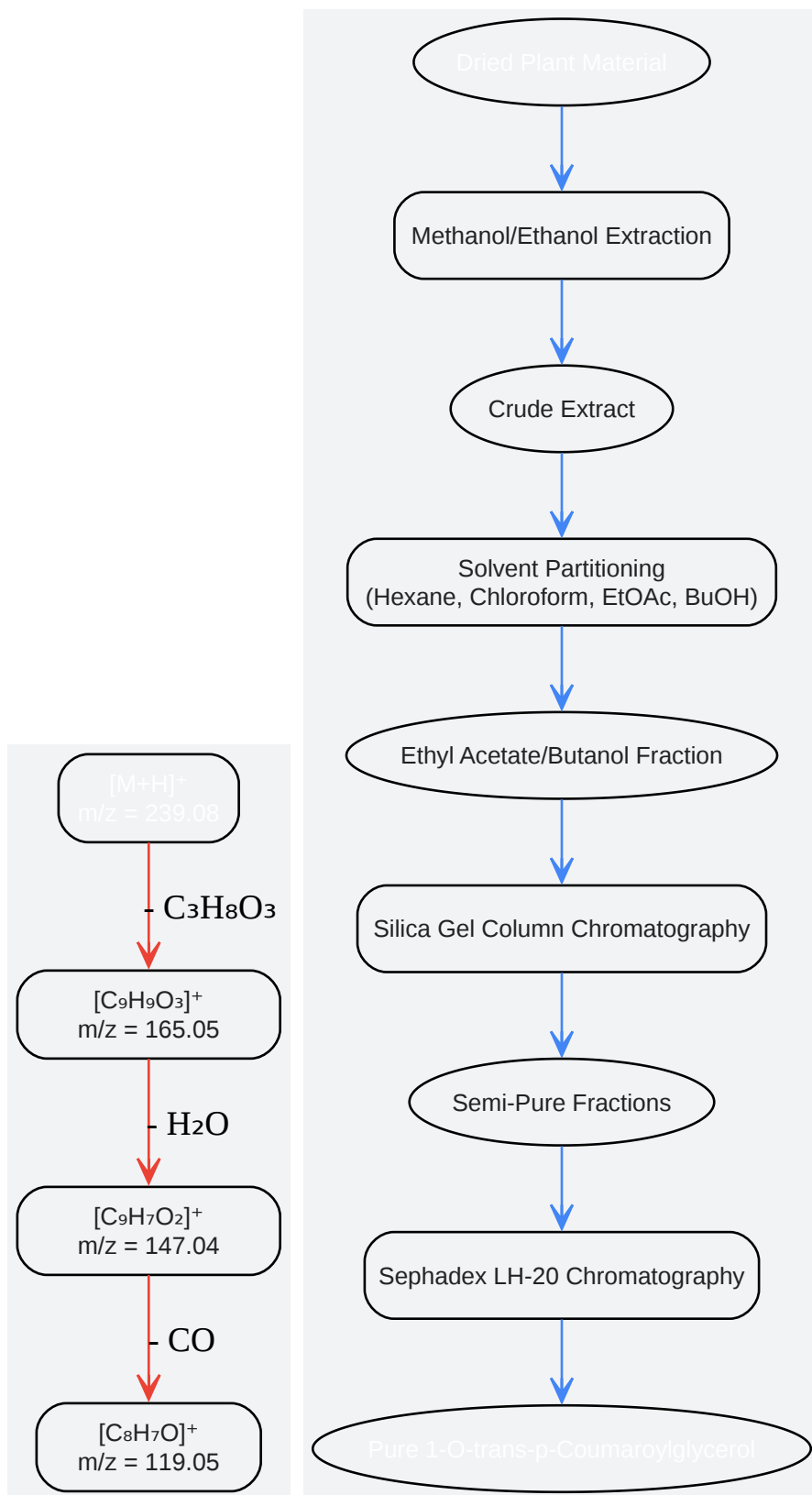
Chemical Structure and Properties

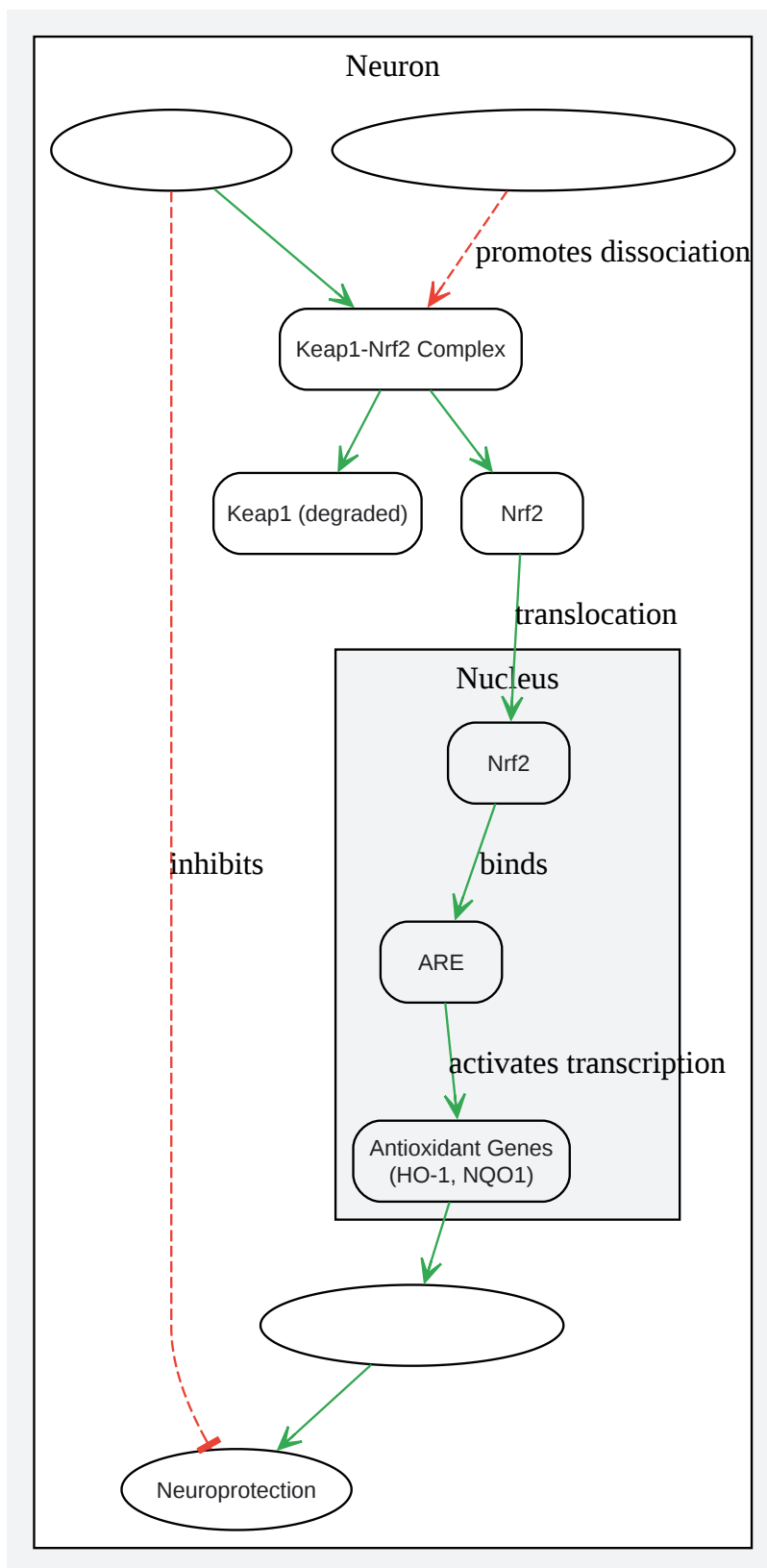
1-O-trans-p-Coumaroylglycerol consists of a glycerol backbone esterified at the C-1 position with trans-p-coumaric acid.

- Molecular Formula: C₁₂H₁₄O₅
- Molecular Weight: 238.24 g/mol

- CAS Number: 106055-11-2







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